

Proper Disposal of 6-Aminoisoquinoline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6-Aminoisoquinoline

Cat. No.: B057696

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For immediate reference, do not dispose of **6-Aminoisoquinoline** down the drain or in general waste. This compound is classified as a hazardous substance and requires specialized disposal procedures to ensure the safety of personnel and the protection of the environment. Researchers, scientists, and drug development professionals must adhere to strict protocols for the management of chemical waste. This guide provides essential safety and logistical information for the proper disposal of **6-Aminoisoquinoline**.

Chemical and Hazard Data

6-Aminoisoquinoline is a solid organic compound with the following properties and associated hazards.

Property	Value
Molecular Formula	C ₉ H ₈ N ₂
Molecular Weight	144.17 g/mol
Melting Point	211-212 °C[1]
Boiling Point	343.1 ± 15.0 °C (Predicted)[1]
Solubility	Slightly soluble in DMF and Methanol; Sparingly soluble in DMSO[1]
Form	Solid
GHS Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)

Safety Operating Guide

Personal Protective Equipment (PPE): Before handling **6-Aminoisoquinoline**, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile)
- Lab coat
- Safety glasses or goggles[2]

Handling and Storage:

- Use only in a well-ventilated area or under a chemical fume hood.[3]
- Avoid breathing dust.[2]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from strong oxidizing agents and strong acids.[3]

Experimental Protocols: Spill and Waste Disposal

There are no specific experimental protocols for the chemical inactivation of **6-Aminoisoquinoline** in a standard laboratory setting. Therefore, the primary disposal method is through a licensed hazardous waste management company. The following protocol outlines the steps for preparing **6-Aminoisoquinoline** waste for collection.

Spill Response:

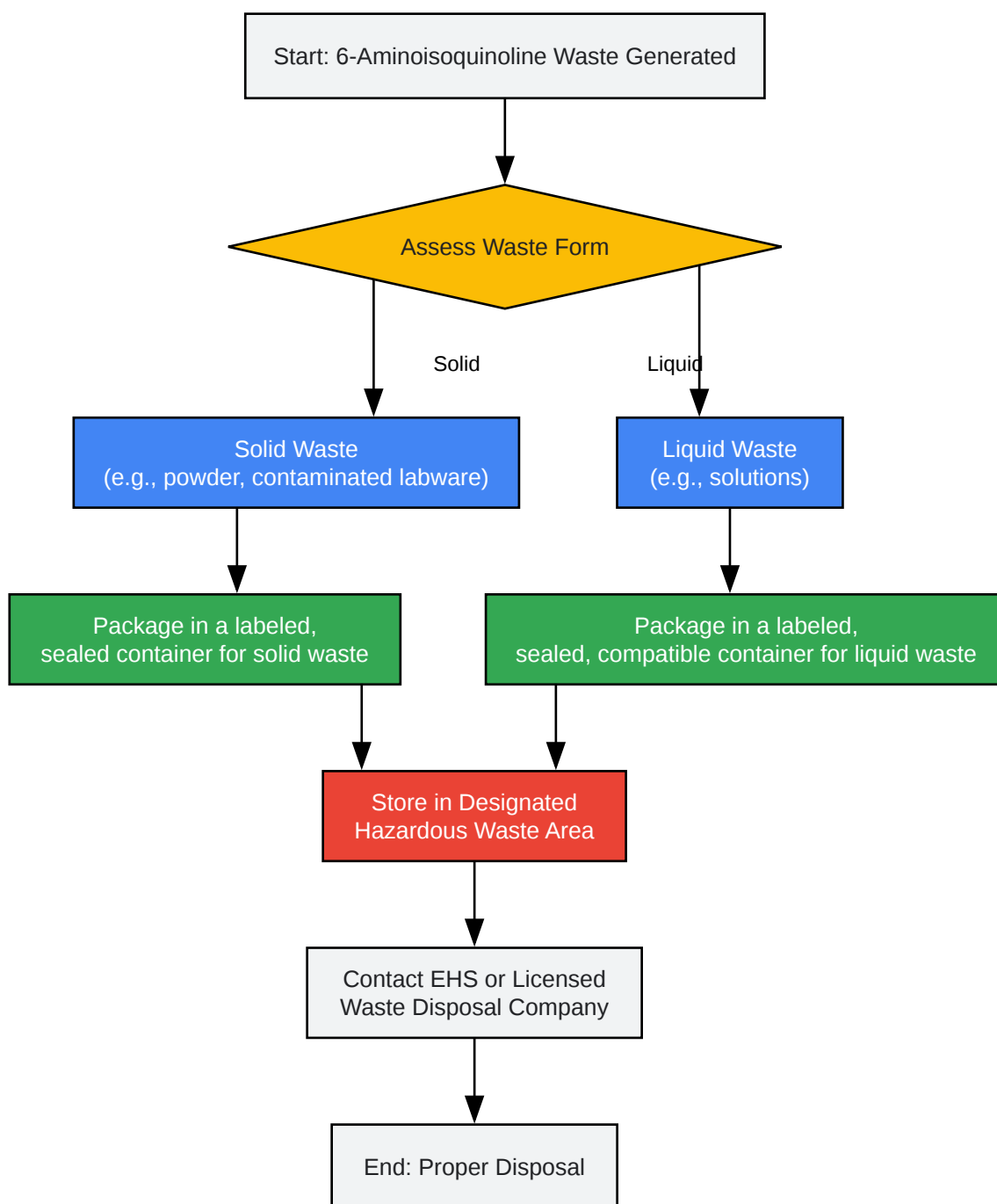
- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, sweep up the solid material.
- Avoid generating dust.^[4]
- Collect the spilled material and any contaminated absorbent materials into a suitable, labeled container for disposal.^{[2][4]}
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

Waste Disposal Protocol:

- Waste Segregation:
 - Collect solid **6-Aminoisoquinoline** waste in a dedicated, clearly labeled, and sealable container.
 - For solutions containing **6-Aminoisoquinoline**, use a separate, compatible, and leak-proof container. Ensure the container material is compatible with the solvent used.
- Container Labeling:
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**6-Aminoisoquinoline**".
 - List all components of the waste, including solvents and their approximate concentrations.

- Indicate the date when the waste was first added to the container.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be well-ventilated, away from sources of ignition, and separate from incompatible chemicals.[\[5\]](#)
 - Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.
- Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[6\]](#)
 - Provide them with a complete and accurate description of the waste.
 - Follow their specific instructions for packaging and transportation.

Disposal Workflow



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Caption: Disposal workflow for **6-Aminoisoquinoline** waste.

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